

Physical and chemical properties of Zileuton sulfoxide

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Compound of Interest

Compound Name: Zileuton Sulfoxide

Cat. No.: B583540

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An In-Depth Technical Guide to Zileuton Sulfoxide

Introduction

Zileuton is an orally active inhibitor of the 5-lipoxygenase enzyme, a critical component in the biosynthesis of leukotrienes.^[1] By blocking this pathway, zileuton effectively reduces the production of inflammatory mediators like leukotriene B4 (LTB4), LTC4, LTD4, and LTE4.^[1] These leukotrienes are significantly involved in the pathophysiology of asthma, contributing to inflammation, edema, mucus secretion, and bronchoconstriction.^{[1][2]} Zileuton is a racemic mixture of R(+) and S(-) enantiomers, both of which are pharmacologically active.^[3]

Zileuton sulfoxide is a metabolite of zileuton, formed through oxidative metabolism in the liver.^{[2][4]} Understanding the properties of this metabolite is crucial for a comprehensive pharmacological and toxicological assessment of the parent drug. This guide provides a detailed overview of the known physical and chemical properties of **zileuton sulfoxide**, its metabolic generation, mechanism of action, and relevant experimental protocols.

Physical and Chemical Properties

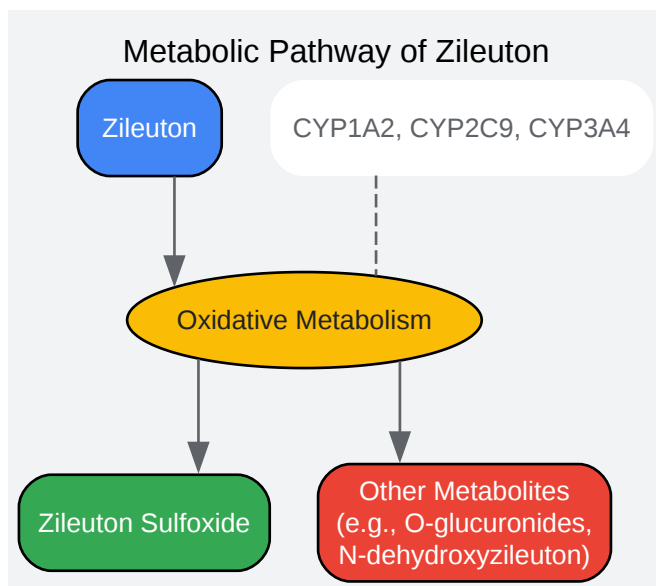
Zileuton sulfoxide is identified as N-Hydroxy-N-[1-(1-oxidobenzo[b]thien-2-yl)ethyl]urea.^[4] Limited experimental data is available for the physical properties of **zileuton sulfoxide** itself. The data presented below has been compiled from various chemical suppliers and databases. For comparison, properties of the parent compound, zileuton, are also included where relevant.

Quantitative Data Summary

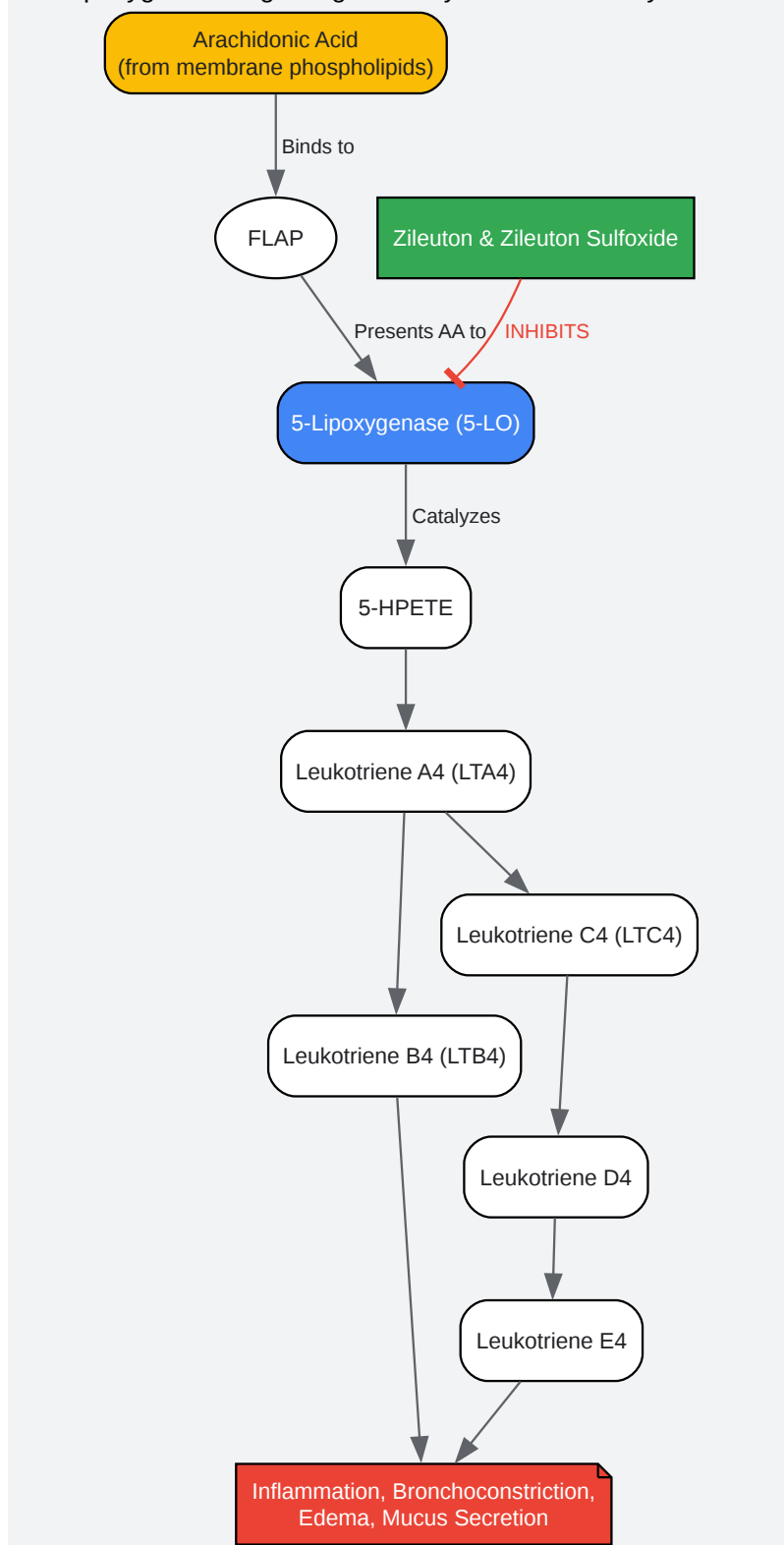
Property	Zileuton Sulfoxide	Zileuton (Parent Compound)
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃ S[4][5]	C ₁₁ H ₁₂ N ₂ O ₂ S[3]
Molecular Weight	252.29 g/mol [4][5]	236.29 g/mol [3]
CAS Number	1147524-83-1[4][5]	111406-87-2[6]
Melting Point	Data not available	144.2 - 145.2 °C[3]
Boiling Point	Data not available	Data not available
Solubility	Data not available	DMSO: ≥20 mg/mL (at ~60°C), 47 mg/mL[7] Ethanol: ~10 mg/mL[8], 47 mg/mL[7] Methanol: Soluble[3] Water: Practically insoluble[3] Acetonitrile: Slightly soluble[3] Hexane: Practically insoluble[3]
pKa	Data not available	Data not available

Metabolism and Formation of Zileuton Sulfoxide

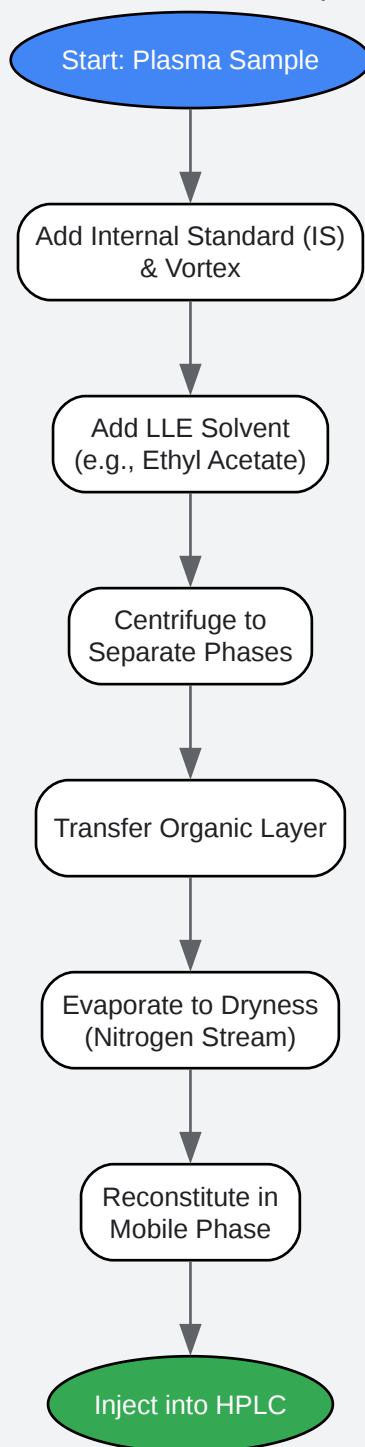
Zileuton is primarily eliminated through hepatic metabolism.[2][9] The oxidative metabolism of zileuton and its N-dehydroxylated metabolite is carried out by cytochrome P450 isoenzymes, specifically CYP1A2, CYP2C9, and CYP3A4.[2][3][10] This metabolic process results in the formation of several metabolites, including **zileuton sulfoxide** and O-glucuronide conjugates. [2]



5-Lipoxygenase Signaling Pathway and Inhibition by Zileuton



Experimental Workflow for Plasma Sample Preparation (LLE)

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